

An In-depth Technical Guide to Doxofylline (CAS Number: 69975-90-6)

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Compound of Interest

Compound Name: 4-Amino-1H-pyrazole-3-carbonitrile

Cat. No.: B1337576

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Doxofylline, identified by CAS number 69975-90-6, is a xanthine derivative utilized as a bronchodilator in the management of respiratory conditions such as asthma and chronic obstructive pulmonary disease (COPD).[1][2][3] Structurally, it is a methylxanthine that features a dioxolane group at the N-7 position, which distinguishes it from theophylline and is associated with a more favorable safety profile.[4][5][6][7] This guide provides a comprehensive overview of the chemical and physical properties, synthesis, mechanism of action, and analytical methodologies for Doxofylline.

Chemical and Physical Properties

Doxofylline is a white to off-white crystalline powder.[8][9][10] Its fundamental chemical and physical characteristics are summarized in the tables below.

Table 1: Chemical Identification

Identifier	Value
CAS Number	69975-90-6
IUPAC Name	7-(1,3-dioxolan-2-ylmethyl)-1,3-dimethyl-1H-purine-2,6(3H,7H)-dione[1][4]
Synonyms	Doxophylline, Ansimar, Maxivent, Ventax, 7-(1,3-Dioxolan-2-ylmethyl)theophylline[8][11][12]
Molecular Formula	C ₁₁ H ₁₄ N ₄ O ₄ [1][4][8]
Molecular Weight	266.25 g/mol [4][8]
SMILES	CN1C2=C(C(=O)N(C1=O)C)N(C=N2)CC3OCCO3[1]
InChI Key	HWXIGFIVGWUZAO-UHFFFAOYSA-N[1]

Table 2: Physicochemical Data

Property	Value	Source
Melting Point	144-146 °C	[9][13]
Boiling Point	505.2 ± 53.0 °C at 760 mmHg	[13]
Solubility	Soluble in water, acetone, ethyl acetate, hot methanol, hot ethanol, benzene, and chloroform.[8][12] Sparingly soluble in aqueous buffers.[14] Soluble in DMSO (≥11.4 mg/mL) and DMF (~20 mg/mL).[14][15]	[8][12][14][15]
pKa	9.87	[16]
LogP	-0.9	[4]
UV λmax	272-274 nm (in 0.1 N HCl or methanol)	[14][17][18][19]
Appearance	White to off-white crystalline powder	[8][9][10]

Synthesis Protocols

Several synthetic routes for Doxofylline have been reported, primarily involving the N-alkylation of theophylline. Below are generalized protocols based on patented methods.

Protocol 1: Synthesis via Alkylation of Theophylline with Bromoacetaldehyde Ethylene Acetal

This method involves the direct alkylation of theophylline.

Materials:

- Theophylline
- Bromoacetaldehyde ethylene acetal

- Anhydrous sodium carbonate
- Purified water

Procedure:

- To a reaction vessel, add anhydrous theophylline, anhydrous sodium carbonate, and purified water.
- Stir and heat the mixture to completely dissolve the theophylline.
- Add bromoacetaldehyde ethylene acetal dropwise to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitored by a suitable chromatographic technique).
- Cool the reaction mixture to induce crystallization.
- Collect the crude Doxofylline product by suction filtration.
- Recrystallize the crude product from a suitable solvent (e.g., a mixture of ethyl acetate and methanol) to obtain pure Doxofylline.^{[20][21]}

Protocol 2: Synthesis from Theophylline-7-acetaldehyde and Ethylene Glycol

This method involves a condensation reaction.

Materials:

- Theophylline-7-acetaldehyde
- Ethylene glycol
- p-toluenesulfonic acid (catalyst)
- Benzene (solvent)

Procedure:

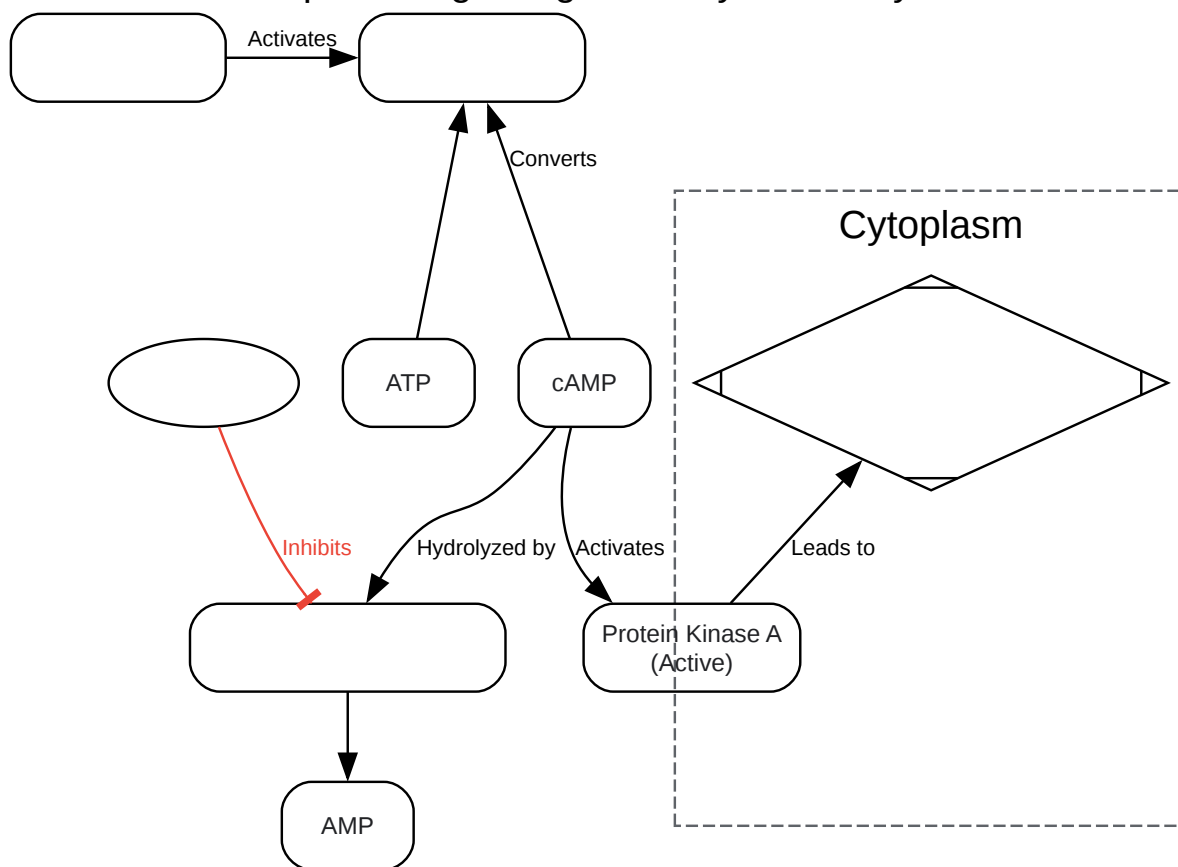
- In a reaction vessel equipped with a Dean-Stark apparatus, dissolve theophylline-7-acetaldehyde and ethylene glycol in benzene.
- Add a catalytic amount of p-toluenesulfonic acid.
- Heat the mixture to reflux and collect the water formed during the reaction in the Dean-Stark trap.
- Continue the reaction until no more water is collected.
- Wash the reaction mixture with an aqueous solution of sodium bicarbonate.
- Dry the organic phase and concentrate it under reduced pressure to yield the crude product.
- Purify the crude Doxofylline by recrystallization from ethanol.

Mechanism of Action

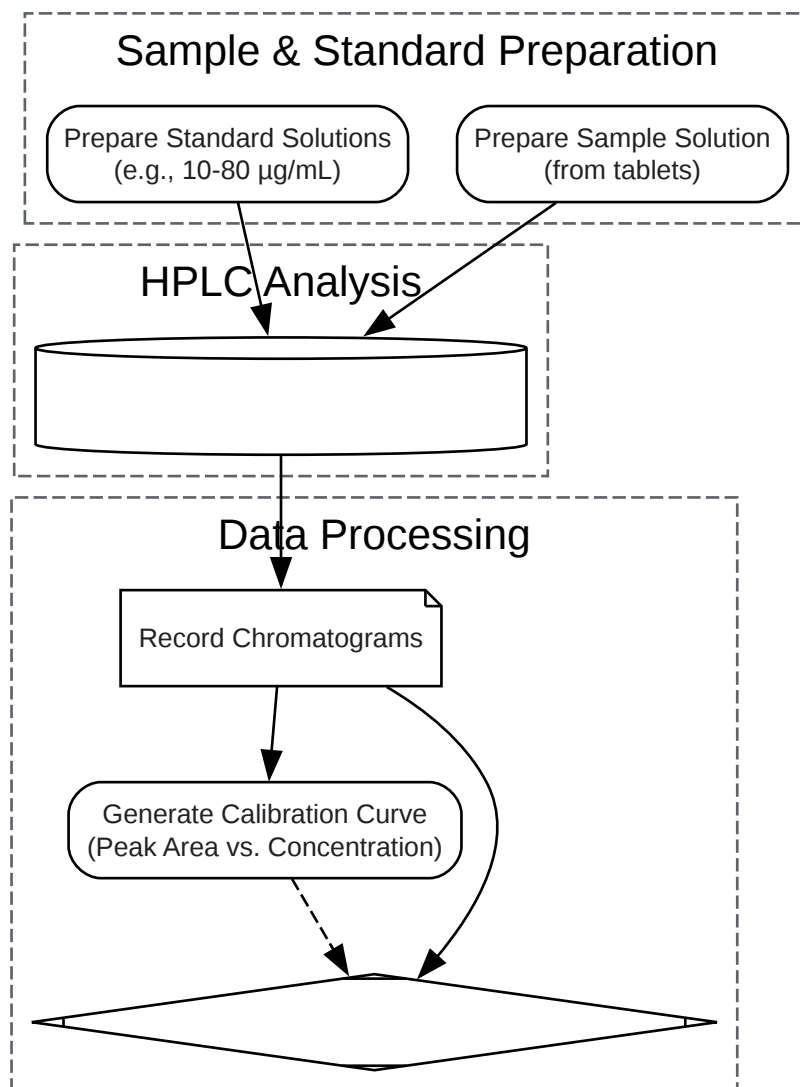
Doxofylline exerts its bronchodilator effects primarily through the inhibition of phosphodiesterase (PDE) enzymes, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP).^{[4][22][23]} Elevated cAMP levels promote the relaxation of bronchial smooth muscles, resulting in bronchodilation.^[22]

A key distinction from theophylline is Doxofylline's significantly lower affinity for adenosine A1 and A2 receptors.^{[5][6][11]} This characteristic is believed to account for its improved safety profile, particularly the reduced incidence of cardiac and central nervous system side effects commonly associated with theophylline.^{[4][5]} Unlike theophylline, Doxofylline does not significantly interfere with calcium influx into cells.^{[3][4]} Some studies also suggest an interaction with β 2-adrenoceptors, which may contribute to its bronchodilatory and anti-inflammatory effects.^{[4][7][24]}

Simplified Signaling Pathway of Doxofylline



Experimental Workflow for HPLC Analysis of Doxofylline



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